

Minimizing dimensional changes in Ostalloy castings upon cooling.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ostalloy
CAS No.: 76093-98-6
Cat. No.: B1236533

[Get Quote](#)

Technical Support Center: Ostalloy Castings

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing dimensional changes in **Ostalloy** castings upon cooling.

Troubleshooting Guide & FAQs

Q1: My **Ostalloy** casting is slightly larger than the mold dimensions. Why is this happening and how can I fix it?

A1: This is a known characteristic of certain bismuth-based alloys like **Ostalloy** 158. Bismuth expands upon solidification, and this property is transferred to many of its alloys.^[1] This expansion can be advantageous for applications requiring a tight fit.

- Solution: If precise dimensions are critical and the expansion is problematic, consider using an **Ostalloy** formulation with controlled shrinkage characteristics, such as **Ostalloy** 117. Alternatively, you may need to factor in a slight negative shrinkage allowance in your mold design.

Q2: My casting has warped or distorted upon cooling. What are the likely causes and solutions?

A2: Warping is typically caused by uneven cooling across the casting.[2][3] Thinner sections cool and solidify faster than thicker sections, leading to internal stresses that can deform the part.

- Solutions:
 - Control the Cooling Rate: Implement a slower, more uniform cooling process. This can be achieved by preheating the mold, using insulating materials around the mold, or allowing the casting to cool within a temperature-controlled oven with a gradual temperature ramp-down.[4][5]
 - Optimize Mold Design: If possible, design the cast part with uniform wall thicknesses to promote even cooling.[2] Adding ribs or serrations to larger flat areas can also increase stiffness and reduce the likelihood of warping.[2]
 - Proper Gate Placement: The location where the molten alloy enters the mold (the gate) can influence the cooling pattern. Position gates to ensure a smooth, uniform flow of the alloy into the mold cavity.[2]

Q3: I'm observing small cracks in my **Ostalloy** casting, particularly at sharp corners. What is causing this and how can I prevent it?

A3: These are likely "cold cracks," which occur at lower temperatures due to internal stresses from cooling shrinkage being constrained by the mold.[6] Sharp internal corners are areas of high-stress concentration, making them more susceptible to cracking.

- Prevention Methods:
 - Improve Casting Design: Avoid sharp internal corners and abrupt changes in section thickness in your design. Incorporate fillets and radii to distribute stress more evenly.[6]
 - Ensure Uniform Cooling: Similar to preventing warping, uniform cooling is crucial. Localized overheating can be prevented by a well-designed gating system.[6]

- Reduce Mold Strength: If using a rigid mold, consider a material with more "give" or collapsibility to reduce the stress on the casting as it cools.[6]

Q4: The dimensions of my castings are inconsistent from one batch to the next. How can I improve repeatability?

A4: Inconsistent dimensions often stem from a lack of control over key process variables.

- Solutions to Improve Consistency:
 - Standardize Pouring Temperature: Use a thermometer to ensure the **Ostalloy** is melted to and poured at the same temperature for each casting.
 - Regulate Cooling Conditions: Ensure the ambient temperature and airflow around the mold are consistent for each casting. For higher precision, use a controlled cooling chamber or oven.
 - Consistent Mold Preparation: Use the same mold material and preparation steps for each batch. If using reusable molds, ensure they are at a consistent temperature before pouring.

Quantitative Data: Dimensional Changes in Low-Melting-Point Alloys

The following table summarizes the growth and shrinkage characteristics of various low-melting-point alloys over time after casting. A positive value indicates expansion, while a negative value indicates shrinkage.

Alloy Composition	Melting Point	Dimensional Change (in/in) after 2 min	Dimensional Change (in/in) after 1 hour	Dimensional Change (in/in) after 24 hours	Dimensional Change (in/in) after 500 hours
Ostalloy 117 (44.7% Bi, 22.6% Pb, 8.3% Sn, 5.3% Cd, 19.1% In)	117°F / 47°C	+0.0005	-0.0001	-0.0002	-0.0002
Alloy 136 (Bi-Pb-In-Sn)	136°F / 58°C	+0.0003	0.0000	-0.0002	-0.0002
Ostalloy 158 (50% Bi, 26.7% Pb, 13.3% Sn, 10% Cd)	158°F / 70°C	+0.0025	+0.0051	+0.0051	+0.0057
Alloy 281-338 (Bi-Sn)	281-338°F / 138-170°C	-0.0001	-0.0001	-0.0001	-0.0001

Experimental Protocols

Protocol for Controlled Slow Cooling of Ostalloy Castings

This protocol is designed to achieve a slow and uniform cooling rate to minimize warping and cracking in **Ostalloy** castings.

Materials and Equipment:

- **Ostalloy** alloy
- Melting pot with temperature control (e.g., electric melting pot, or a beaker on a hot plate)
- Thermometer or thermocouple

- Mold (e.g., silicone, 3D printed plastic, or metal)
- Insulating material (e.g., ceramic fiber blanket, sand)
- Tongs or heat-resistant gloves
- Safety glasses


Procedure:

- Mold Preparation:
 - Ensure the mold is clean, dry, and free of any contaminants.
 - For enhanced control over the cooling rate, preheat the mold to a temperature slightly below the solidification point of the **Ostalloy**. This can be done in a laboratory oven.
- Melting the Alloy:
 - Place the required amount of **Ostalloy** in the melting pot.
 - Heat the alloy slowly and uniformly to the recommended pouring temperature (typically 20-30°C above its melting point). Use a thermometer to monitor the temperature closely. Avoid overheating, as this can lead to increased oxidation and potential changes in the alloy's properties.
- Casting:
 - Carefully pour the molten alloy into the prepared mold in a steady, continuous stream to avoid turbulence and air entrapment.
- Controlled Cooling:
 - Method A: Insulation: Immediately after pouring, place the mold into a container and surround it with an insulating material like dry sand or a ceramic fiber blanket. This will slow down the rate of heat loss to the ambient environment.

- Method B: Oven Cooling: For more precise control, place the filled mold into a preheated laboratory oven set to a temperature just below the alloy's solidification point. Then, program the oven to gradually cool down to room temperature over a period of several hours. A cooling rate of 10-20°C per hour is a good starting point.
- Demolding:
 - Once the casting has completely cooled to room temperature, carefully remove it from the mold.


Visualizations

Experimental Workflow for Minimizing Dimensional Changes

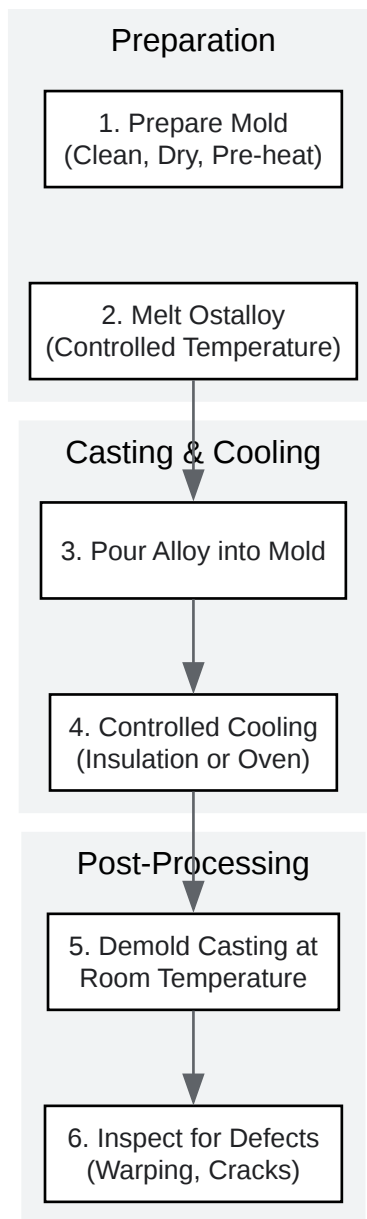

[Click to download full resolution via product page](#)

Caption: Workflow for **Ostalloy** casting with controlled cooling.

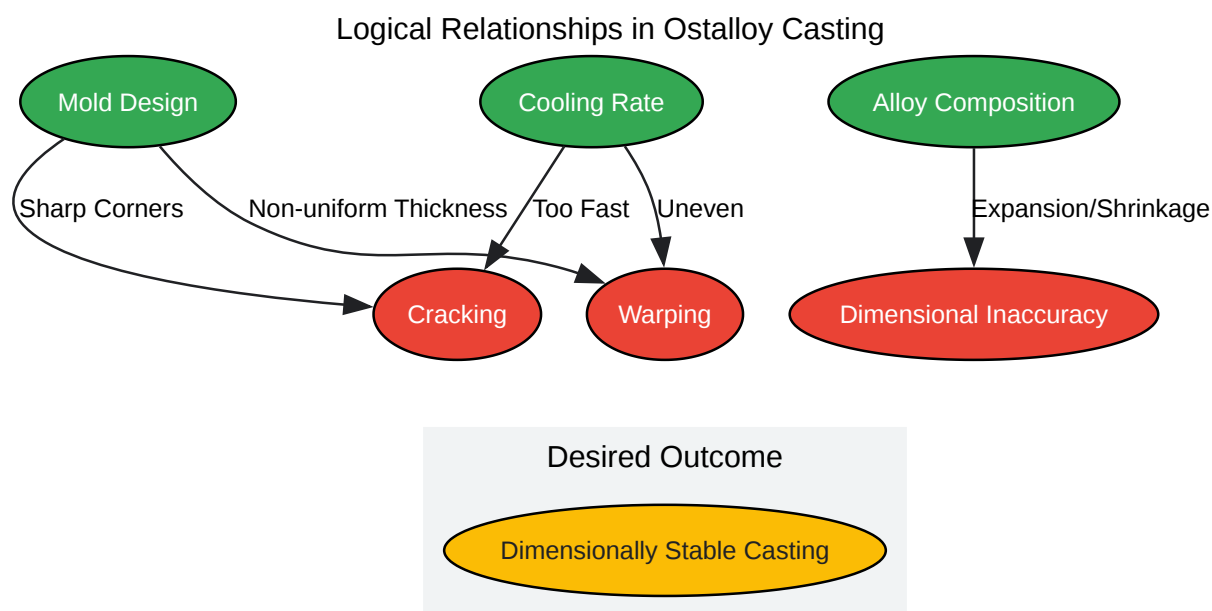

[Click to download full resolution via product page](#)

Caption: Factors influencing dimensional stability in castings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Characteristics of Low Melting Alloys - Belmont Metals [belmontmetals.com]
- 2. transvalor.com [transvalor.com]
- 3. How Mold Design Impacts the Quality of Metal Castings [kormax.com]
- 4. quora.com [quora.com]
- 5. wileymetal.com [wileymetal.com]
- 6. Characteristics and remedy of cold crack and warpage in sand casting – ZHY Casting [zhycasting.com]

- To cite this document: BenchChem. [Minimizing dimensional changes in Ostalloy castings upon cooling.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1236533/docs#minimizing-dimensional-changes-in-ostalloy-castings-upon-cooling\]](https://www.benchchem.com/product/b1236533/docs#minimizing-dimensional-changes-in-ostalloy-castings-upon-cooling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)